

Personal protective equipment for handling 2,4-Dimethyl-6-hydroxypyrimidine

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Compound of Interest

Compound Name: 2,4-Dimethyl-6-hydroxypyrimidine

Cat. No.: B146697

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Essential Safety and Handling Guide for 2,4-Dimethyl-6-hydroxypyrimidine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,4-Dimethyl-6-hydroxypyrimidine** in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe and efficient handling of this compound.

Chemical and Physical Properties

Property	Value
Synonyms	2,4-Dimethyl-6-pyrimidinol
CAS Number	6622-92-0
Physical State	Solid
Appearance	White
Odor	Odorless
Melting Point	198.5 - 200 °C / 389.3 - 392 °F[1]

Hazard Identification and Personal Protective Equipment (PPE)

According to the 2012 OSHA Hazard Communication Standard, **2,4-Dimethyl-6-hydroxypyrimidine** is not considered a hazardous chemical[1]. However, it is crucial to adhere to standard laboratory safety practices to minimize any potential risks.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Rationale
Hand Protection	Disposable Nitrile Gloves	Nitrile gloves offer good resistance to a variety of chemicals and are preferable to latex to avoid potential allergies. For incidental contact, such as during weighing and transfer, standard nitrile gloves are sufficient.[2][3]
Eye Protection	Safety Glasses with Side Shields or Goggles	To protect against any accidental splashes or airborne particles, safety glasses meeting ANSI Z87.1 standards are required.[4]
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and clothing from potential contamination.[4]
Footwear	Closed-toe Shoes	Shoes that fully cover the feet are mandatory in a laboratory setting to protect against spills and falling objects.[4]

Operational Plan: Step-by-Step Handling Protocol

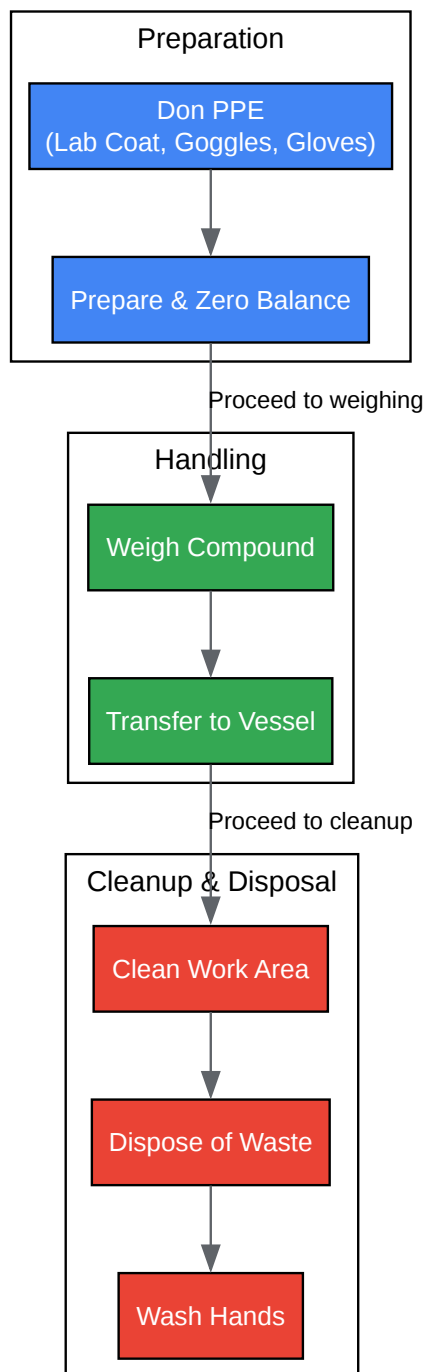
This section details the procedural steps for the safe handling of **2,4-Dimethyl-6-hydroxypyrimidine**, from preparation to use in experimental work.

Experimental Protocol: Weighing and Transfer of Solid 2,4-Dimethyl-6-hydroxypyrimidine

- Preparation:
 - Ensure the analytical balance is clean, level, and zeroed.
 - Don the required PPE: lab coat, safety glasses, and nitrile gloves.
 - Prepare a clean weighing boat or weighing paper.[\[5\]](#)
- Weighing:
 - Place the empty weighing boat on the balance and tare it.
 - Carefully transfer the desired amount of **2,4-Dimethyl-6-hydroxypyrimidine** from the stock container to the weighing boat using a clean spatula.
 - To avoid contamination, do not return any excess chemical to the stock container.
 - Record the precise weight of the compound.
- Transfer:
 - For transfer into a beaker or flask, gently tip the weighing boat to add the solid.
 - If transferring to a vessel with a narrow opening, use a powder funnel.[\[6\]](#)
 - To ensure the complete transfer of the weighed solid, rinse the weighing boat with the solvent to be used in the experiment and add the rinsing to the reaction vessel.[\[6\]](#)
- Post-Handling:

- Clean the spatula and the work area thoroughly.
- Dispose of the used weighing boat and gloves as per the disposal plan.
- Wash hands thoroughly after the procedure.

Workflow for Handling 2,4-Dimethyl-6-hydroxypyrimidine

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